Chemical structure of 4-Chloro-2-cyano-6-nitrophenyl acetate

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Compound of Interest

Compound Name:	*4-Chloro-2-cyano-6-nitrophenyl acetate*
CAS No.:	*1071379-58-2*
Cat. No.:	*B3033579*

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The Chemical Architecture and Reactivity of **4-Chloro-2-cyano-6-nitrophenyl Acetate**: A Technical Guide

Executive Summary

4-Chloro-2-cyano-6-nitrophenyl acetate (CAS: 1071379-58-2) is a highly functionalized aromatic ester that serves a dual purpose in modern chemical biology and synthetic organic chemistry[1]. Characterized by an extreme electron deficiency at the phenolate core, this molecule functions both as an ultra-sensitive "active ester" for enzymatic reporter assays and as a versatile, base-labile protected intermediate for the synthesis of complex biaryl scaffolds[2]. This whitepaper deconstructs the molecular causality behind its reactivity and provides validated, self-correcting protocols for its application.

Section 1: Molecular Architecture & Electronic Causality

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To understand the utility of **4-chloro-2-cyano-6-nitrophenyl acetate**, one must analyze the synergistic electronic effects of its substituents. The molecule consists of a central benzene ring functionalized with an acetate group (-OAc) at C1, a cyano group (-CN) at C2, a chloro group (-Cl) at C4, and a nitro group (-NO2) at C6.

- Mesomeric (-M) and Inductive (-I) Effects: The ortho-nitro and ortho-cyano groups exert profound electron-withdrawing effects. They pull electron density away from the C1 oxygen via both resonance (delocalizing the negative charge across the

  -system) and inductive withdrawal.

- The Leaving Group Causality: Because of this severe electron depletion, the parent phenol (4-chloro-2-cyano-6-nitrophenol) possesses an exceptionally low pKa (estimated < 4.0). When the ester bond is cleaved, the resulting phenolate anion is highly stabilized.

- Electrophilic Carbonyl: The extreme stability of the phenolate leaving group renders the acetate carbonyl highly electrophilic. It is an "active ester," making it orders of magnitude more susceptible to nucleophilic attack (either by water, amines, or enzymatic serine residues) than standard aliphatic or simple aromatic esters.

Quantitative Data Summary: Comparative Physicochemical Properties

To contextualize its reactivity, we compare it against the industry-standard esterase substrate, p-nitrophenyl acetate (pNPA).

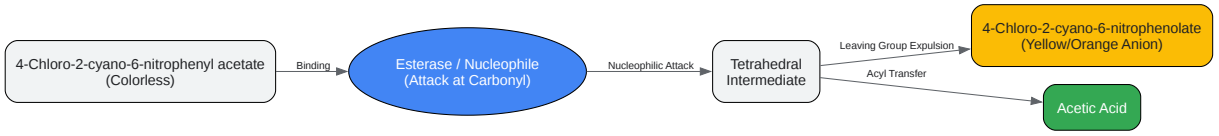
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Property	4-Chloro-2-cyano-6-nitrophenyl acetate	p-Nitrophenyl acetate (pNPA)
CAS Number	1071379-58-2	830-03-5
Molecular Weight	240.60 g/mol	181.15 g/mol
Leaving Group pKa	< 4.0 (Highly Acidic)	7.15 (Mildly Acidic)
Ester Reactivity	Extremely High (Active Ester)	High
Hydrolysis	~410–430 nm (Yellow/Orange)	400 nm (Yellow)
Primary Utility	Biaryl synthesis intermediate, specific assays	General esterase/lipase assay standard

Section 2: Enzymology & Chromogenic Applications

In biochemical assays, the acetate group acts as a masking agent. Upon hydrolysis by an esterase or lipase, the highly conjugated 4-chloro-2-cyano-6-nitrophenolate anion is released. Due to the extended

-conjugation provided by the cyano and nitro groups, this anion exhibits a strong absorption maximum in the visible spectrum, providing a distinct, high-extinction-coefficient optical signal.



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Fig 1: Mechanistic pathway of **4-chloro-2-cyano-6-nitrophenyl acetate** hydrolysis.

Protocol 1: Ultra-Sensitive Enzymatic Hydrolysis Assay

This protocol is designed as a self-validating system to prevent false positives caused by the extreme reactivity of the substrate.

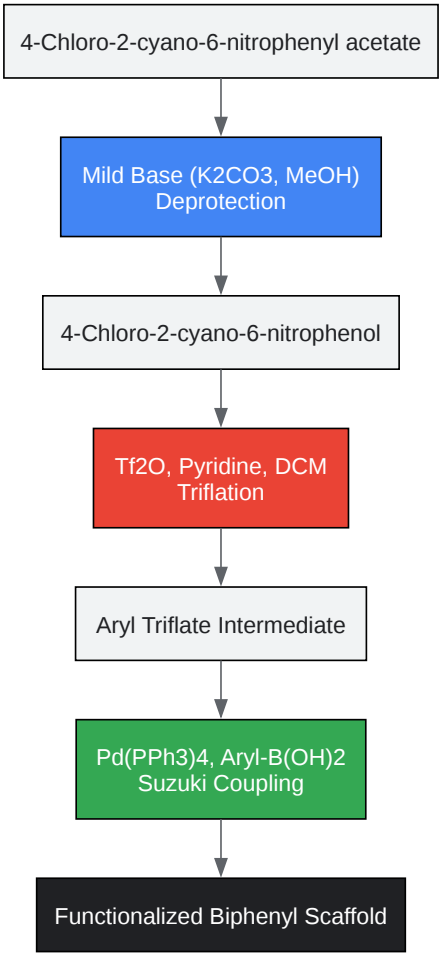
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- Stock Preparation: Dissolve the substrate in strictly anhydrous, amine-free DMSO to a concentration of 10 mM.
    - Causality: Trace water in hygroscopic solvents will initiate premature hydrolysis of the active ester, elevating the baseline absorbance and destroying the signal-to-noise ratio.
- Buffer Selection: Prepare a 50 mM Phosphate Buffer Saline (PBS) solution at pH 7.4.
    - Causality: Do not use Tris buffer. Tris contains a primary aliphatic amine. Due to the extreme electrophilicity of this active ester, Tris will act as a nucleophile, cleaving the ester via aminolysis rather than enzymatic hydrolysis, resulting in a massive false-positive background signal.
- Assay Execution: Dilute the stock to a final working concentration of 100 µM in the PBS buffer. Pipette 90 µL of this solution into a 96-well microplate. Add 10 µL of the target esterase to initiate the reaction.
    - Self-Validation: You must include a "Blank" well containing 90 µL of substrate and 10 µL of plain buffer. Active esters undergo spontaneous alkaline hydrolysis at pH 7.4; the blank accounts for this non-enzymatic rate.
- Kinetic Readout: Monitor the absorbance dynamically at 410 nm for 15 minutes. Subtract the linear rate of the blank from the enzymatic well to isolate true catalytic activity.

Section 3: Synthetic Utility in Medicinal Chemistry

Beyond enzymology, **4-chloro-2-cyano-6-nitrophenyl acetate** is a highly strategic intermediate in organic synthesis. The acetate group serves as a base-labile protecting group for the reactive phenol. Once deprotected, the resulting phenol can be converted into an aryl triflate (trifluoromethanesulfonate). This triflate is a premium electrophile for palladium-catalyzed cross-coupling reactions (such as the Suzuki-Miyaura coupling), enabling the construction of heavily substituted, sterically hindered biaryl scaffolds like 4-chloro-6-nitrobiphenyl-2-carbonitrile[2].

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Fig 2: Synthetic workflow from acetate to functionalized biphenyl scaffold.

Protocol 2: Deprotection and Triflation Workflow

This workflow ensures the preservation of sensitive functional groups during synthetic manipulation.

- Mild Deprotection: Dissolve 1.0 eq of the acetate in anhydrous methanol. Add 0.1 eq of anhydrous potassium carbonate (K_2CO_3) and stir at room temperature for 1 hour.
    - Causality: Standard aqueous sodium hydroxide would not only cleave the acetate but also hydrolyze the sensitive ortho-cyano group into a primary amide. Mild basic methanolysis selectively transesterifies the acetate, preserving the nitrile group entirely.

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- Isolation: Acidify the mixture with 1M HCl to pH 3 to protonate the phenolate. Extract with ethyl acetate, dry the organic layer over Na_2SO_4, and concentrate under reduced pressure to yield the free phenol.
- Triflation: Dissolve the phenol in anhydrous dichloromethane (DCM) under an inert argon atmosphere. Add 2.0 eq of anhydrous pyridine, cool the flask to 0°C, and dropwise add 1.2 eq of trifluoromethanesulfonic anhydride (Tf_2O).
  - Causality: Triflation with Tf_2O is violently exothermic and generates highly corrosive triflic acid. Pyridine acts as a non-nucleophilic acid scavenger, neutralizing the byproduct and driving the equilibrium forward without attacking the highly electrophilic triflate product. The 0°C temperature suppresses side reactions.
- Purification: Quench the reaction with ice water after 2 hours. Extract with DCM, wash with brine, and purify via silica gel flash chromatography to yield the aryl triflate, which is now primed for Suzuki coupling.

References

- US Patent Application Publication US20150259333A1 - Substituted Biphenyls Source: Google Patents URL

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